

Comparative analysis of "N-methyl-N-(3-nitrophenyl)acrylamide" spectroscopic data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-methyl-N-(3-nitrophenyl)acrylamide*

Cat. No.: B13892660

[Get Quote](#)

Comparative Spectroscopic Analysis: N-methyl-N-(3-nitrophenyl)acrylamide A Guide for Researchers in Synthetic Chemistry and Drug Development

As Senior Application Scientists, we understand that rigorous structural confirmation and purity assessment are cornerstones of modern chemical research. This guide provides a comprehensive comparative analysis of the spectroscopic data for **N-methyl-N-(3-nitrophenyl)acrylamide**, offering insights into the interpretation of its unique spectral features. We will delve into the expected data from core analytical techniques—NMR, IR, UV-Vis, and Mass Spectrometry—and compare these with its structural isomers, N-methyl-N-(2-nitrophenyl)acrylamide and N-methyl-N-(4-nitrophenyl)acrylamide, to highlight the subtle yet critical differences that arise from positional isomerism.

The strategic placement of the nitro group on the phenyl ring significantly influences the electronic environment and, consequently, the spectroscopic fingerprint of each molecule. This

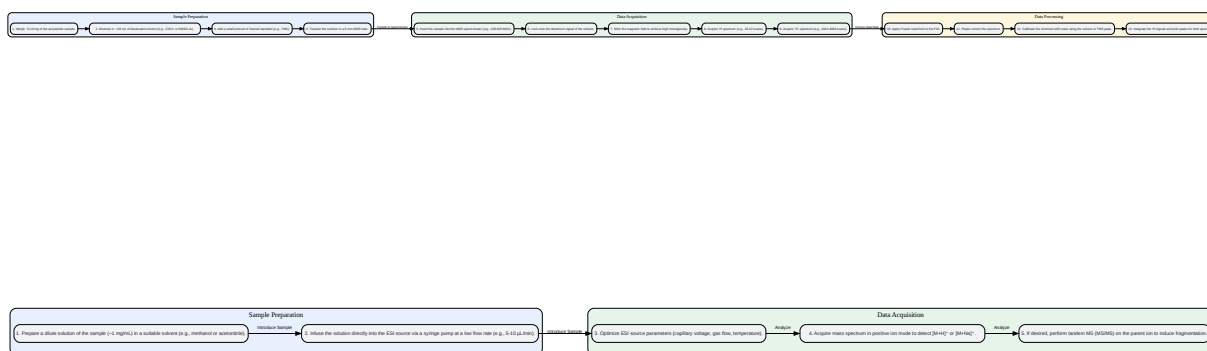
guide will not only present the data but also explain the underlying principles and experimental considerations necessary for obtaining high-quality, reproducible results.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By observing the magnetic behavior of atomic nuclei, we can map out the connectivity and chemical environment of each atom in the structure.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

A standardized approach is crucial for data comparability. The following protocol outlines the key steps for acquiring high-resolution NMR spectra.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Comparative analysis of "N-methyl-N-(3-nitrophenyl)acrylamide" spectroscopic data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13892660/docs#comparative-analysis-of-n-methyl-n-3-nitrophenyl-acrylamide-spectroscopic-data\]](https://www.benchchem.com/product/b13892660/docs#comparative-analysis-of-n-methyl-n-3-nitrophenyl-acrylamide-spectroscopic-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)